

Application Notes and Protocols for Neolancerin Stock Solutions

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Compound of Interest

Compound Name: *Neolancerin*

Cat. No.: *B11934351*

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **Neolancerin**, a natural xanthone isolated from *Hypericum perforatum* L. (St. John's wort). **Neolancerin** has demonstrated cytotoxic activities, notably reducing the viability of HL-60 human promyelocytic leukemia cells[1]. Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

Physicochemical and Solubility Data

A summary of the key quantitative data for **Neolancerin** is presented in Table 1. This information is essential for accurate preparation of stock solutions and for designing in vitro and in vivo experiments.

Property	Value	Source
Molecular Weight	406.34 g/mol	[1]
Molecular Formula	C ₁₉ H ₁₈ O ₁₀	[2]
Appearance	Solid	[3]
Purity	≥99%	[1]
Solubility in DMSO	60 mg/mL (147.66 mM)	[1]
Storage of Powder	-20°C for up to 3 years	[1]
Storage in Solvent	-80°C for up to 1 year	[1]
CAS Number	117221-65-5	[4]

Experimental Protocols

Preparation of a High-Concentration Neolancerin Stock Solution in DMSO

This protocol details the preparation of a 100 mM **Neolancerin** stock solution in dimethyl sulfoxide (DMSO). It is recommended to prepare small aliquots to avoid repeated freeze-thaw cycles[5].

Materials:

- **Neolancerin** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Pre-weighing Preparation:** Allow the **Neolancerin** vial to equilibrate to room temperature for at least one hour before opening to prevent condensation of moisture onto the compound[5].
- **Weighing **Neolancerin**:** Accurately weigh the desired amount of **Neolancerin** powder using an analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 40.63 mg of **Neolancerin**.
- **Dissolution:** Add the weighed **Neolancerin** to a sterile tube. Using a calibrated pipette, add the calculated volume of DMSO. For the 40.63 mg example, add 1 mL of DMSO.
- **Solubilization:** Tightly cap the tube and vortex thoroughly until the **Neolancerin** is completely dissolved. Sonication is recommended to aid dissolution if necessary[1].
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. Store the aliquots at -80°C for long-term storage (up to one year)[1].

Preparation of Working Solutions by Serial Dilution

This protocol describes the preparation of a lower concentration working solution from the high-concentration DMSO stock.

Materials:

- 100 mM **Neolancerin** stock solution in DMSO
- Appropriate cell culture medium or buffer
- Sterile tubes and pipette tips

Procedure:

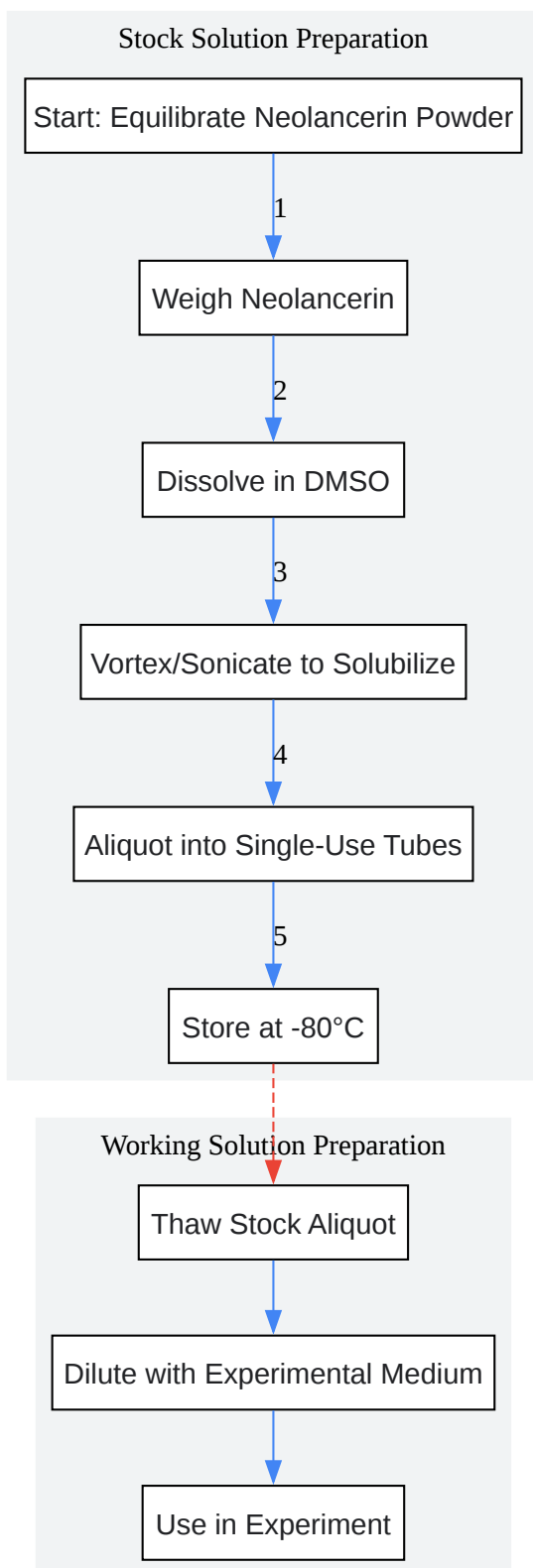
- **Thawing the Stock Solution:** Thaw a single aliquot of the 100 mM **Neolancerin** stock solution at room temperature.

- Calculating Dilution: Determine the volume of the stock solution required to achieve the desired final concentration in your experimental medium. Use the formula $M_1V_1 = M_2V_2$, where:
 - M_1 = Concentration of the stock solution (e.g., 100 mM)
 - V_1 = Volume of the stock solution to be added
 - M_2 = Desired final concentration of the working solution
 - V_2 = Final volume of the working solution
- Dilution: Add the calculated volume of the **Neolancerin** stock solution to the appropriate volume of cell culture medium or buffer. Mix gently but thoroughly by pipetting or inverting the tube.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the working solution is non-toxic to the cells being used, typically below 0.5%.

Visualizations

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the general workflow for preparing **Neolancerin** stock and working solutions.

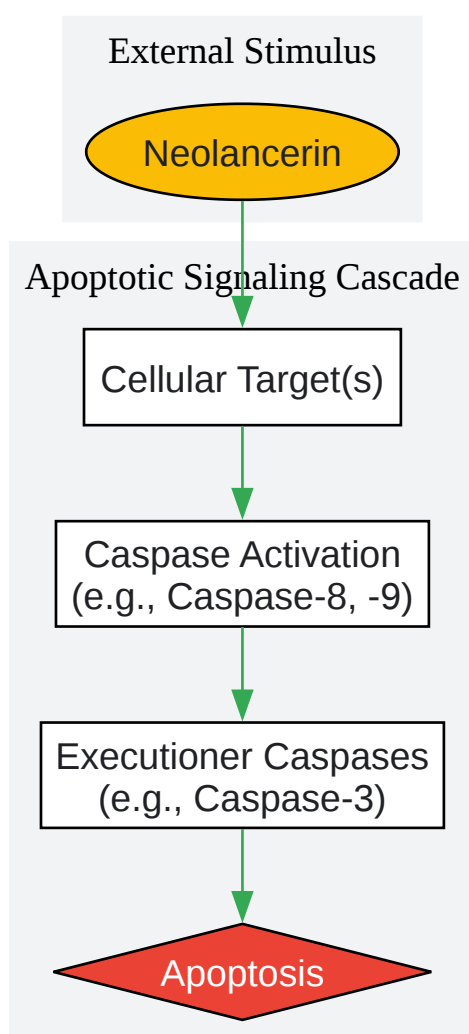


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Caption: Workflow for **Neolancerin** solution preparation.

Hypothetical Signaling Pathway for Neolancerin-Induced Cytotoxicity

Given **Neolancerin**'s cytotoxic effects on leukemia cells, a plausible mechanism of action involves the induction of apoptosis. The diagram below represents a simplified, hypothetical signaling cascade that could be initiated by a cytotoxic compound like **Neolancerin**, leading to programmed cell death. The precise molecular targets of **Neolancerin** have not yet been fully elucidated.



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Caption: Hypothetical apoptotic pathway for **Neolancerin**.

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